

Application of Dimyristyl Thiodipropionate in Lubricants: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dimyristyl thiodipropionate*

Cat. No.: *B096562*

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Introduction

Dimyristyl thiodipropionate (DMTDP) is a diester derivative of thiodipropionic acid that functions as a highly effective secondary antioxidant in lubricant formulations.^{[1][2]} Its primary role is to enhance the oxidative stability of lubricating oils and greases, thereby extending their service life and protecting lubricated components from wear and corrosion.^{[1][3]} DMTDP is particularly effective when used in synergy with primary antioxidants, such as hindered phenols, to provide comprehensive protection against lubricant degradation.^{[1][4]}

As a peroxide decomposer, DMTDP neutralizes hydroperoxides, which are key intermediates in the auto-oxidation chain reaction of lubricants.^{[1][3]} This action prevents the propagation of free radicals, which would otherwise lead to an increase in viscosity, sludge formation, and the generation of corrosive acidic byproducts.^[5] The long alkyl chains of the myristyl group also impart good oil solubility.

These application notes provide an overview of the function of DMTDP in lubricants, present representative performance data, and detail experimental protocols for evaluating its efficacy.

Data Presentation

The performance of **Dimyristyl thiodipropionate** is most notable when used in combination with a primary antioxidant. The following tables present representative data illustrating the

synergistic effect of DMTDP with a hindered phenolic primary antioxidant in a Group II base oil.

Table 1: Oxidation Stability Performance by Rotating Pressure Vessel Oxidation Test (RPVOT, ASTM D2272)

Formulation ID	Base Oil	Primary Antioxidant (Hindered Phenol)	Secondary Antioxidant (DMTDP)	RPVOT Induction Time (minutes)
F1	Group II	-	-	150
F2	Group II	0.5%	-	450
F3	Group II	-	0.5%	250
F4	Group II	0.5%	0.5%	950

Table 2: Anti-Wear Performance by Four-Ball Wear Test (ASTM D4172)

Formulation ID	Base Oil	Primary Antioxidant (Hindered Phenol)	Secondary Antioxidant (DMTDP)	Wear Scar Diameter (mm)
F1	Group II	-	-	0.85
F2	Group II	0.5%	-	0.70
F3	Group II	-	0.5%	0.78
F4	Group II	0.5%	0.5%	0.55

Table 3: Viscosity Change After Oxidation

Formulation ID	Base Oil	Primary Antioxidant (Hindered Phenol)	Secondary Antioxidant (DMTDP)	Kinematic Viscosity Increase at 40°C after Oxidation (%)
F1	Group II	-	-	45
F2	Group II	0.5%	-	20
F3	Group II	-	0.5%	30
F4	Group II	0.5%	0.5%	8

Experimental Protocols

Detailed methodologies for key experiments are provided below to enable researchers to evaluate the performance of **Dimyristyl thiodipropionate** in their own lubricant formulations.

Protocol 1: Evaluation of Oxidation Stability using Rotating Pressure Vessel Oxidation Test (RPVOT)

1. Objective: To determine the oxidation stability of a lubricant formulation containing DMTDP in accordance with ASTM D2272.

2. Materials:

- Lubricant sample with and without DMTDP
- Catalyst coil (copper and steel)
- Oxygen (99.5% purity)
- RPVOT apparatus

3. Procedure:

- Weigh 50 ± 0.5 g of the lubricant sample into the test vessel.
- Place the catalyst coil into the vessel.
- Assemble the vessel and charge it with oxygen to a pressure of 90 psi (620 kPa) at room temperature.
- Place the vessel in the RPVOT bath, which is maintained at 150°C.

- Start the rotation of the vessel at 100 ± 5 rpm.
- Continuously monitor the pressure inside the vessel.
- The test is complete when the pressure drops by 25 psi (172 kPa) from the maximum pressure observed.
- Record the time to this pressure drop as the oxidation induction time in minutes.

Protocol 2: Assessment of Anti-Wear Properties using the Four-Ball Wear Test

1. Objective: To evaluate the anti-wear properties of a lubricant formulation with DMTDP according to ASTM D4172.

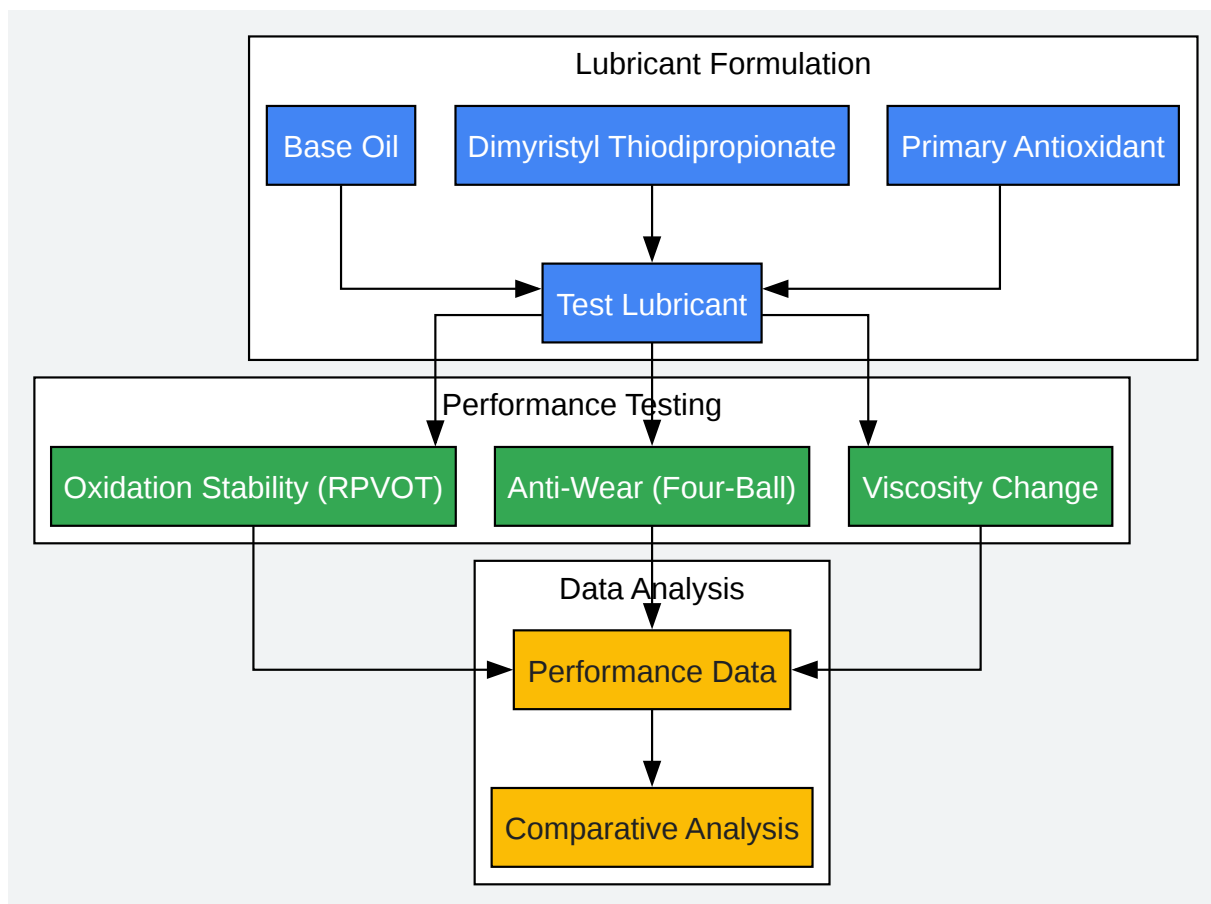
2. Materials:

- Lubricant sample
- Four-ball wear tester
- Steel balls (52100 steel, 12.7 mm diameter)
- Solvents for cleaning (e.g., heptane, acetone)

3. Procedure:

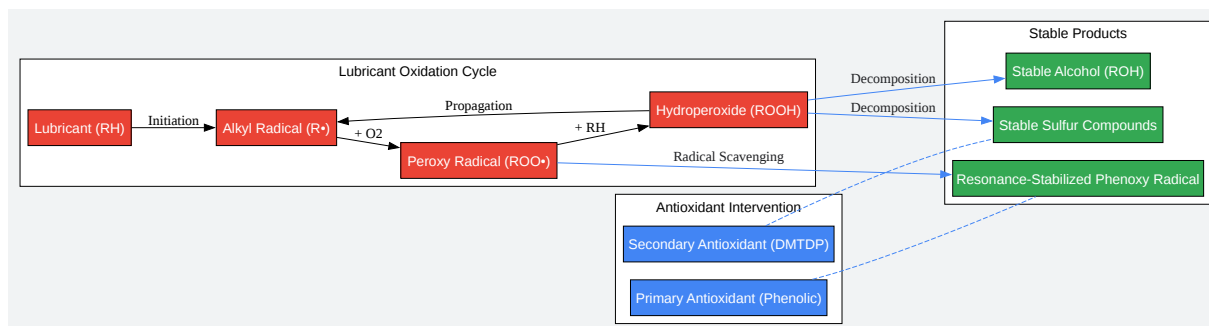
- Thoroughly clean the steel balls and the test cup with solvents and dry them.
- Assemble the four-ball test configuration with three stationary balls in the cup and one rotating ball on the spindle.
- Pour the lubricant sample into the test cup to a level that covers the stationary balls.
- Apply a load of 40 kgf (392 N).
- Set the test temperature to 75°C.
- Start the motor to rotate the top ball at 1200 rpm for a duration of 60 minutes.
- After the test, disassemble the apparatus and clean the stationary balls.
- Measure the diameter of the wear scars on the three stationary balls using a microscope.
- Calculate the average wear scar diameter in millimeters.

Mandatory Visualizations



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Caption: Experimental workflow for evaluating lubricant performance.



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Caption: Synergistic antioxidant mechanism in lubricants.

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